

# Technical Guide: 2-(Bromomethyl)-N,N-dimethyl-2-propenamide (CAS 911011-46-6)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,N*-dimethyl-2-(bromomethyl)-acrylamide

Cat. No.: B1279797

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

This technical guide provides a summary of the available information for the chemical compound with CAS number 911011-46-6, identified as 2-(Bromomethyl)-N,N-dimethyl-2-propenamide. Due to the limited publicly available data, this document focuses on its fundamental chemical properties and potential suppliers. At present, there is a notable absence of published research detailing specific experimental protocols, biological activities, or associated signaling pathways for this compound. The information presented herein is intended to serve as a foundational resource for researchers interested in this molecule.

## Chemical Properties

The fundamental chemical properties of 2-(Bromomethyl)-N,N-dimethyl-2-propenamide are summarized in the table below. This information has been aggregated from established chemical databases.

Property	Value	Source
CAS Number	911011-46-6	[1]
IUPAC Name	2-(bromomethyl)-N,N-dimethylprop-2-enamide	[1]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> BrNO	[1]
Molecular Weight	192.05 g/mol	[1]
Canonical SMILES	CN(C)C(=O)C(=C)CBr	PubChem
InChI Key	InChI=1S/C6H10BrNO/c1-5(4-7)6(9)8(2)3/h1,4H2,2-3H3	[1]

## Suppliers

Identifying commercial suppliers for novel or less-common research chemicals can be challenging. The following companies have been listed as potential suppliers for CAS 911011-46-6. It is recommended to contact these suppliers directly to confirm availability, purity, and pricing.

- Shanghai Jinhuan Chemical CO., LTD.[2]
- ASIACHEM I&E (JIANGSU) CO., LTD.[2]

Note: Listing of these suppliers does not constitute an endorsement. Researchers should perform their own due diligence before procurement.

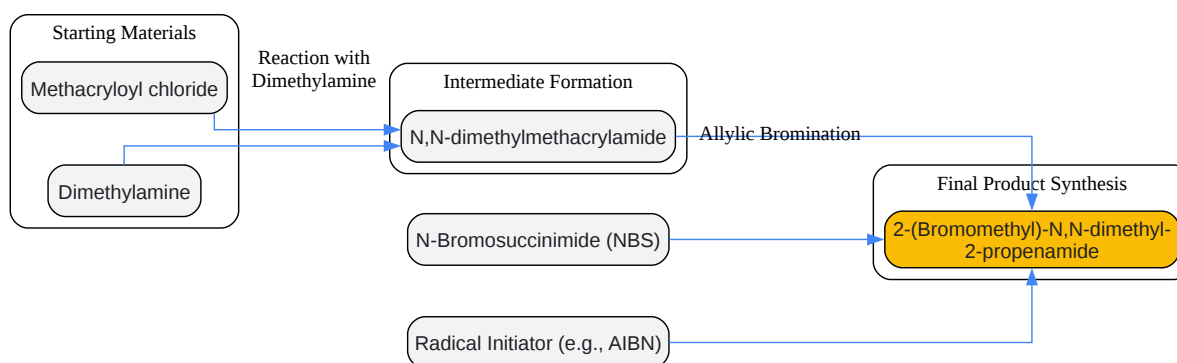
## Experimental Data and Protocols

A comprehensive search of scientific literature, including journals and patent databases, did not yield any specific experimental protocols for the synthesis, handling, or use of 2-(Bromomethyl)-N,N-dimethyl-2-propenamide. The absence of such information suggests that this compound is likely a novel or not widely studied chemical.

For researchers interested in synthesizing this compound, a potential synthetic route could be envisioned based on general principles of organic chemistry. A hypothetical workflow is

presented below as a conceptual guide. This is a theoretical pathway and has not been validated experimentally.

## Hypothetical Synthesis Workflow



[Click to download full resolution via product page](#)

A potential, unverified synthetic route for 2-(Bromomethyl)-N,N-dimethyl-2-propenamide.

Disclaimer: This diagram illustrates a theoretical synthetic pathway. It is not a substitute for a validated experimental protocol. Researchers should conduct a thorough literature search for analogous reactions and perform appropriate reaction optimization and safety assessments.

## Signaling Pathways and Biological Activity

Currently, there is no available information in the public domain regarding the biological activity of 2-(Bromomethyl)-N,N-dimethyl-2-propenamide. Consequently, no signaling pathways associated with this compound can be described. The chemical structure, featuring a reactive bromomethyl group and an acrylamide moiety, suggests potential for covalent modification of biological nucleophiles, but this is purely speculative.

## Conclusion and Future Directions

2-(Bromomethyl)-N,N-dimethyl-2-propenamide (CAS 911011-46-6) is a chemical entity for which basic chemical properties are known, but detailed experimental and biological data are lacking. This guide provides the available foundational information to aid researchers who may be interested in exploring the properties and potential applications of this compound.

Future research efforts could focus on:

- Development and publication of a validated synthetic protocol.
- Characterization of its physicochemical properties.
- Screening for biological activity in various assays to elucidate its potential pharmacological profile.
- Investigation of its reactivity and potential as a chemical probe or building block in medicinal chemistry.

As new research emerges, this technical guide will be updated to reflect the expanding knowledge base for this compound.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N,N-dimethyl-2-(bromomethyl)-acrylamide | C<sub>6</sub>H<sub>10</sub>BrNO | CID 11843091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 911011-46-6(2-(Bromomethyl)-N,N-dimethyl-2-propenamide) | Kuujia.com [it.kuujia.com]
- To cite this document: BenchChem. [Technical Guide: 2-(Bromomethyl)-N,N-dimethyl-2-propenamide (CAS 911011-46-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279797#cas-number-911011-46-6-properties-and-suppliers]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)